

Valeryl chloride safety data sheet (SDS) handling precautions

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Compound of Interest

Compound Name: Valeryl chloride

Cat. No.: B042205

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A Technical Guide to the Safe Handling of Valeryl Chloride

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Valeryl chloride (CAS No. 638-29-9), also known as pentanoyl chloride, is a highly reactive acyl chloride used extensively as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals.^{[1][2][3]} Its utility is matched by its significant hazardous properties, including flammability, corrosivity, and high toxicity. This guide provides a comprehensive overview of the essential safety precautions, handling protocols, and emergency procedures required when working with this compound, based on established Safety Data Sheet (SDS) information.

Hazard Identification and Classification

Valeryl chloride is classified as a hazardous substance with multiple risk factors. It is a flammable liquid and vapor, is corrosive to metals, and causes severe skin burns and eye damage.^{[4][5]} It is toxic if inhaled and harmful if swallowed.^{[6][7]} The substance is also known to be a lachrymator, causing irritation and tearing of the eyes.^{[6][8]}

Table 1: GHS Hazard and Precautionary Statements

Classification	Code	Statement
Hazard Statements	H226	Flammable liquid and vapour. [4] [7]
	H290	May be corrosive to metals. [4] [5]
	H302	Harmful if swallowed. [7]
	H314	Causes severe skin burns and eye damage. [4] [7]
	H331	Toxic if inhaled. [4] [6] [7]
	H412	Harmful to aquatic life with long lasting effects. [4]
Precautionary Statements	P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking. [4] [7]
	P260	Do not breathe dusts or mists.
	P280	Wear protective gloves/protective clothing/eye protection/face protection. [4] [6] [7]
	P301+P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor. [7]
	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. [4] [6] [7]
	P304+P310	IF INHALED: Immediately call a POISON CENTER/doctor. [4]
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes.

Classification	Code	Statement
		Remove contact lenses, if present and easy to do. Continue rinsing.[4][6][7]
	P403+P235	Store in a well-ventilated place. Keep cool.[6]

| | P405 | Store locked up.[6][7] |

Physical and Chemical Properties

Understanding the physical properties of **Valeryl chloride** is critical for safe handling and storage. It is a colorless to light yellow fuming liquid with a pungent odor.[1][9]

Table 2: Quantitative Physical and Chemical Data

Property	Value
Molecular Formula	C5H9ClO [2][10]
Molecular Weight	120.58 g/mol [5][7]
Boiling Point	125 - 127 °C[1][6][7][11]
Melting Point	-110 °C[6][7][11][12]
Flash Point	23 - 32 °C (73 - 90 °F)[7][8][12][13]
Density	1.016 g/mL at 25 °C[1][2][7][11]
Vapor Density	4.16 (Air = 1)[3]
Vapor Pressure	10.6 - 15.7 hPa at 25 °C[7][10]
Autoignition Temperature	265 °C / 509 °F[13]

| Solubility | Decomposes in water.[3] Soluble in common organic solvents.[12] |

Toxicology and Exposure Limits

Valeryl chloride is acutely toxic. The toxicological data is limited, but the primary hazards are its corrosivity and toxicity upon inhalation.

Table 3: Acute Toxicity Data

Route	Species	Value
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| Oral LD50 | Rat | 650 mg/kg[12] |

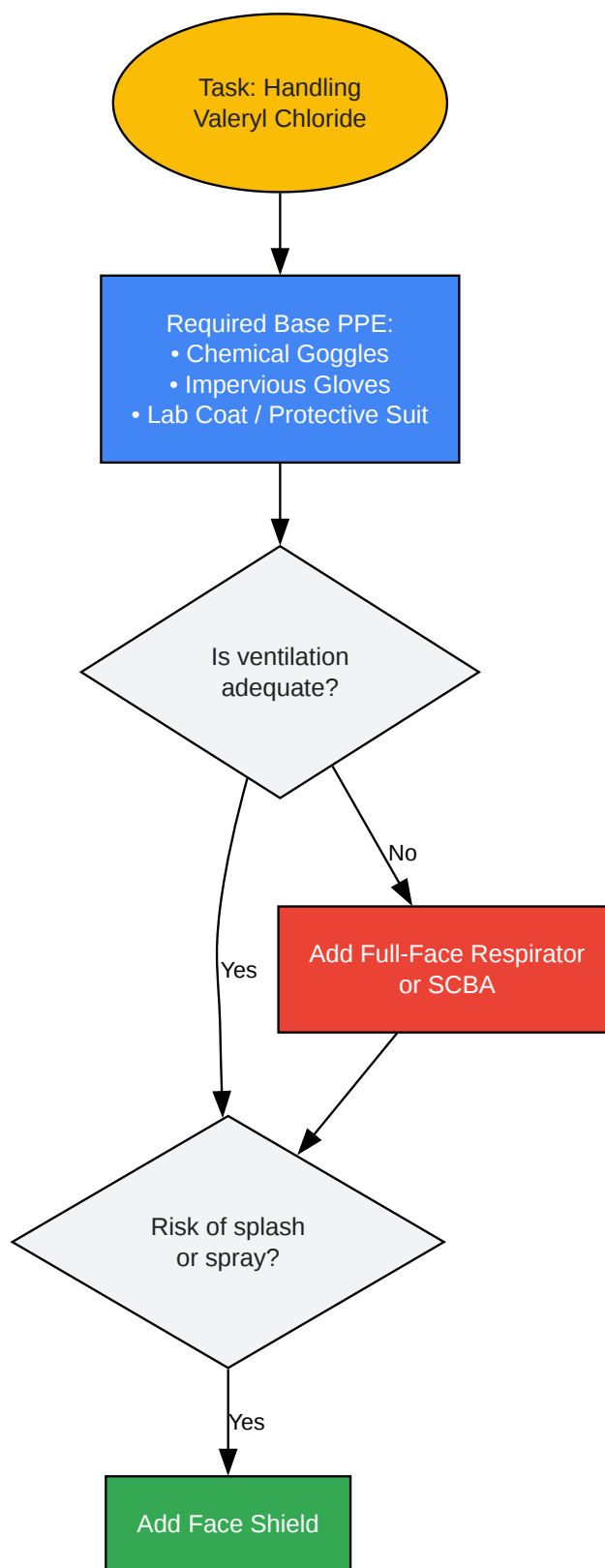
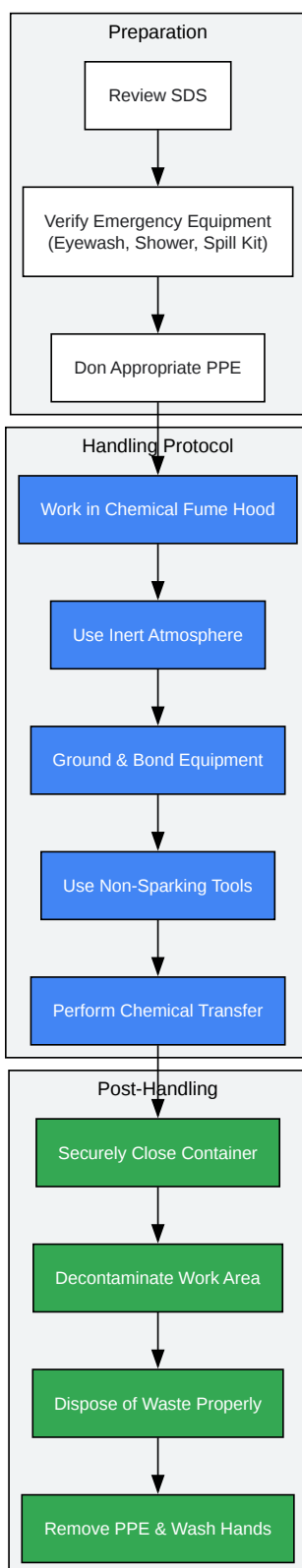
Currently, there are no established occupational exposure limits such as OSHA Permissible Exposure Limits (PELs) or ACGIH Threshold Limit Values (TLVs) for **Valeryl chloride**. [6][8][11] Therefore, exposure must be minimized through stringent engineering controls and personal protective equipment.

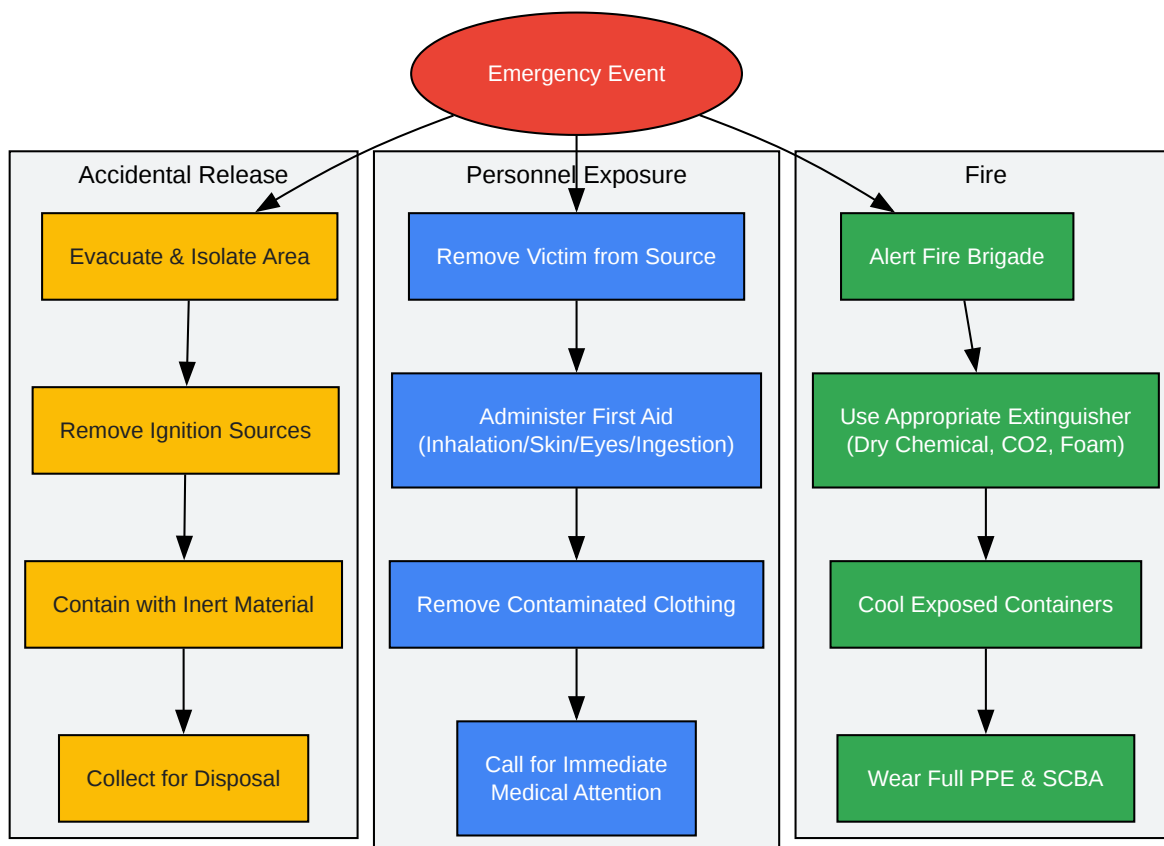
Core Handling and Storage Protocols

Due to its hazardous nature, **Valeryl chloride** must be handled with extreme caution.

- **Preparation:** Always read and understand the Safety Data Sheet before work commences. Ensure an eyewash station and safety shower are immediately accessible. [8][11]
- **Engineering Controls:** All handling operations must be conducted inside a certified chemical fume hood to avoid inhalation of vapors. [4][13] Use a local exhaust ventilation system. The work area should be equipped with explosion-proof electrical and lighting equipment. [11][13]
- **Inert Atmosphere:** As the compound is moisture-sensitive and reacts with water to liberate toxic hydrogen chloride gas, it should be handled under an inert atmosphere (e.g., nitrogen or argon). [11][13]
- **Transfer:** Ground and bond all containers and receiving equipment during transfer to prevent static discharge. [8][13] Use only non-sparking, corrosion-resistant tools and equipment. [8][13] Open containers with care as pressure may build up.
- **Avoidance of Incompatibles:** Keep the compound away from all sources of ignition, including heat, sparks, and open flames. [8][13] It must also be kept away from incompatible materials.

- Personal Hygiene: Wash hands and face thoroughly after handling.[14] Do not eat, drink, or smoke in the work area.[6]





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